

Technical Safety & Handling Guide: 4-(Aminomethyl)-2-bromophenol hydrobromide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Aminomethyl)-2-bromophenol
hydrobromide

CAS No.: 63491-89-4

Cat. No.: B3055241

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H

Br

NO (C

H

BrNO · HBr)

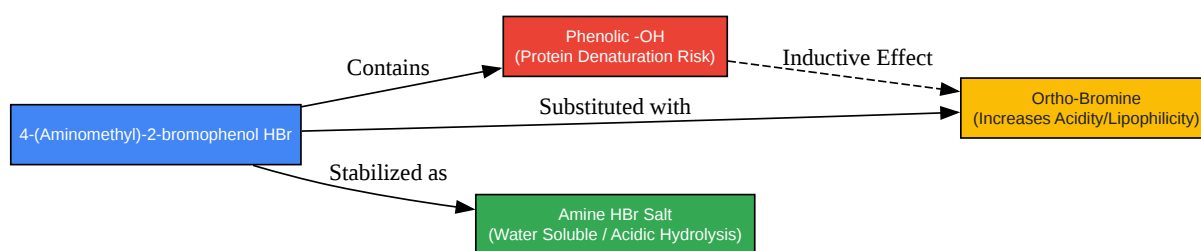
Executive Summary & Chemical Identity

Objective: This guide supersedes standard Safety Data Sheets (SDS) by providing context-aware handling protocols for **4-(Aminomethyl)-2-bromophenol hydrobromide**. While often categorized generically as an "irritant," the structural combination of a phenolic moiety, an alkyl amine, and a hydrobromide salt necessitates a safety strategy that accounts for potential corrosivity, protein denaturation, and respiratory sensitization.

Structural Reactivity Profile

This compound is a bifunctional scaffold used primarily in fragment-based drug discovery (FBDD). Its reactivity is defined by three core zones:

- Phenolic Hydroxyl (C2-Br ortho-substitution): The bromine atom increases the acidity of the phenol (inductive effect), enhancing its potential for skin absorption and protein interaction compared to non-halogenated phenols.
- Benzylic Amine (Salted): The hydrobromide salt stabilizes the amine, making the solid less volatile but highly water-soluble. Upon dissolution or contact with basic tissue, the free amine can be liberated, acting as a local irritant.
- Hydrobromide Acid Component: Hydrolysis in moist environments releases HBr, contributing to immediate respiratory irritation if dust is inhaled.



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Figure 1: Structural reactivity map highlighting the three primary hazard vectors of the compound.

Hazard Identification & Toxicology (GHS Analysis)

Based on GHS Standards and read-across from analogous bromophenols.

Classification

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed. [1][2][3]	H302
Skin Corrosion/Irritation	2	Causes skin irritation. [1][2][3][4][5][6][7][8]	H315
Eye Damage/Irritation	2A	Causes serious eye irritation.[4][5][6][7]	H319
STOT - Single Exposure	3	May cause respiratory irritation.[1][4][5][6][8]	H335

Toxicological Context (Beyond the SDS)

- The "Phenol" Factor: Standard SDSs often classify this salt merely as an irritant (H315). However, researchers must treat it with the caution reserved for phenols. Phenols can anesthetize nerve endings, meaning serious burns may occur without immediate pain.
- Systemic Absorption: The lipophilic nature of the brominated ring facilitates dermal absorption. Chronic exposure may target the kidneys and liver.
- Inhalation Risk: As a hydrobromide salt, fine dust is extremely hygroscopic and acidic. Inhalation can cause immediate bronchospasm or chemical pneumonitis.

Risk Management & Engineering Controls

Containment Protocols

Do not handle on an open bench.

- Primary Barrier: All weighing and transfer operations must occur inside a certified Chemical Fume Hood operating at a face velocity of 80–100 fpm.
- Static Control: Use anti-static weighing boats. HBr salts are prone to static charge, leading to "flying dust." Use an ionizing bar if available.

Personal Protective Equipment (PPE) Matrix

Body Part	Protection Standard	Rationale
Hands	Double Nitrile (0.11 mm min)	Standard nitrile provides splash protection. For prolonged handling, use Laminate (Silver Shield) gloves to prevent phenol permeation.
Eyes	Chemical Goggles	Safety glasses are insufficient due to the risk of acidic dust entering the lacrimal fluid.
Respiratory	N95/P100 (if outside hood)	Only required if hood failure occurs or during spill cleanup.
Body	Lab Coat + Tyvek Sleeves	Protect forearms from dust settling on cuffs.

Experimental Handling & Synthesis

Protocol: Safe Dissolution & Neutralization Context: Converting the stable salt to the reactive free base for coupling reactions.

- Solvent Selection: The salt is soluble in DMSO, Methanol, and Water. Avoid non-polar solvents (DCM, Hexane) initially as the salt will not dissolve, creating a suspension hazard.
- Neutralization (Free-Basing):
 - Step: Dissolve HBr salt in organic solvent (e.g., DMF).
 - Step: Add organic base (e.g., DIPEA or TEA) slowly at 0°C.
 - Caution: This reaction is exothermic. The liberation of the free amine increases volatility.
- Quenching: Acidify aqueous waste streams to pH 3–4 before disposal to trap the amine as a non-volatile salt.

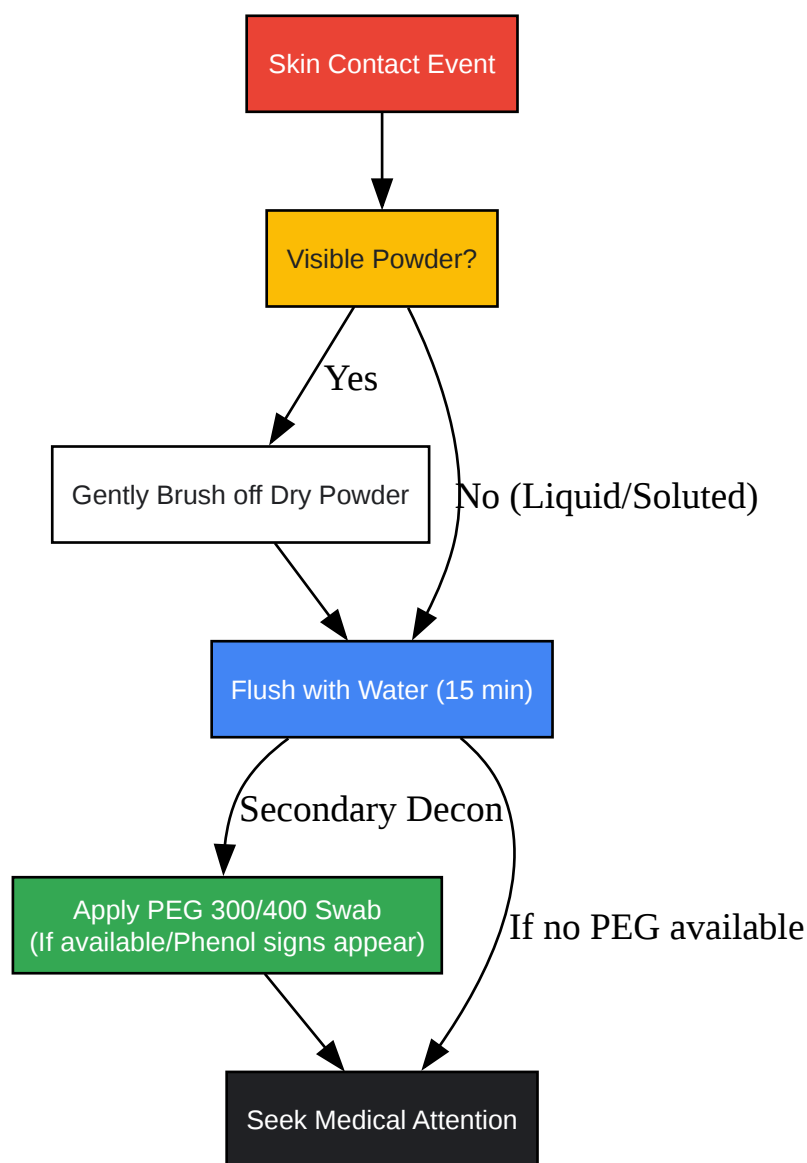
Emergency Response Protocols

Standard First Aid is insufficient for phenolic compounds. This protocol integrates specific phenol-response steps.

The "PEG" Protocol (Skin Contact)

Water alone may increase the absorption of phenolic compounds by spreading them over a larger surface area.

- Reagent: Polyethylene Glycol 300 or 400 (PEG 300/400) or a mix of PEG/Ethanol (70:30).
- Mechanism: PEG solubilizes the phenol/bromide complex and extracts it from the skin pores more effectively than water.



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Figure 2: Decision tree for dermal exposure, prioritizing dry removal of salts followed by solvation.

Spill Management (Solid)

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don double nitrile gloves, goggles, and N95 respirator.
- Neutralize: Cover the spill with Sodium Bicarbonate or Soda Ash to neutralize the HBr component.
- Sweep: Use a dustpan and brush (do not vacuum unless explosion-proof).
- Clean: Wipe surface with water, then test surface pH to ensure neutrality.

Storage & Stability

- Hygroscopic Warning: This compound will absorb atmospheric moisture, turning into a sticky, corrosive gum.
 - Requirement: Store in a desiccator or under inert gas (Argon/Nitrogen).
 - Container: Amber glass (protect from light) with a Teflon-lined cap.
- Shelf Life: 24 months if stored dry at 2–8°C.
- Signs of Degradation: Color change from white/off-white to yellow/brown indicates oxidation of the phenol or liberation of bromine.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for Bromophenol Derivatives. PubChem. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2012).^[6] Hazard Communication Standard: Safety Data Sheets. United States Department of Labor. Retrieved from [\[Link\]](#)

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- [1. combi-blocks.com](https://combi-blocks.com) [combi-blocks.com]
- [2. cochise.edu](https://cochise.edu) [cochise.edu]
- [3. cdhfinechemical.com](https://cdhfinechemical.com) [cdhfinechemical.com]
- [4. canbipharm.com](https://canbipharm.com) [canbipharm.com]
- [5. canbipharm.com](https://canbipharm.com) [canbipharm.com]
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- [8. assets.thermofisher.cn](https://assets.thermofisher.cn) [assets.thermofisher.cn]
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 4-(Aminomethyl)-2-bromophenol hydrobromide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3055241/docs#technical-safety-handling-guide-4-aminomethyl-2-bromophenol-hydrobromide>]

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